

2-Methylpyrimidine-4-carbaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Methylpyrimidine-4-carbaldehyde

Cat. No.: B089756

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Core Chemical Properties of 2-Methylpyrimidine-4-carbaldehyde

This technical guide provides the fundamental molecular and chemical properties of **2-Methylpyrimidine-4-carbaldehyde**, a heterocyclic aldehyde of interest in chemical synthesis and pharmaceutical research.

Molecular Identity and Weight

2-Methylpyrimidine-4-carbaldehyde is a substituted pyrimidine with a methyl group at the 2-position and a carbaldehyde group at the 4-position. Its chemical structure and properties are summarized below.

Property	Value	Source
Chemical Formula	C6H6N2O	[1] [2]
Molecular Weight	122.12 g/mol	[1] [2]
CAS Number	1004-17-7	[1]

Further details on the experimental protocols for the synthesis or analysis of **2-Methylpyrimidine-4-carbaldehyde**, as well as its involvement in specific signaling pathways,

are not available in the provided search results. Therefore, detailed experimental methodologies and signaling pathway diagrams cannot be generated at this time.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 2-Methylpyrimidine-4-carboxaldehyde CAS#: 1004-17-7 [m.chemicalbook.com]
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